

Application Notes: 6-Methyl-1-Heptanol as a Surfactant Intermediate

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Compound Focus: 6-Methyl-1-heptanol

CAS No.: 26952-21-6

Cat. No.: S581708

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1. Introduction 6-Methyl-1-heptanol (CAS 1653-40-3) is a branched-chain fatty alcohol recognized for its role as a versatile chemical intermediate. Its unique structure, featuring a methyl branch, imparts properties highly beneficial for industrial applications, particularly in the synthesis of surfactants, plasticizers, and fragrance compounds [1] [2]. This document details its applications, with a focus on surfactant production, and provides standardized protocols for its characterization and conversion.

2. Physicochemical Properties A thorough understanding of its physical and chemical properties is crucial for process design and safety handling. Key properties are summarized in the table below.

Property	Value / Description	Reference
Molecular Formula	C ₈ H ₁₈ O	[1]
Molecular Weight	130.23 g/mol	[1]
Appearance	Colorless, transparent liquid	[1] [2]
Boiling Point	183–189 °C	[3] [2] [4]
Density	0.832 g/cm ³ at 20°C	[2]
Refractive Index	1.429–1.431 at 20°C	[2]

Property	Value / Description	Reference
Solubility in Water	Slightly soluble (647 mg/L at 25°C)	[4]
log P (o/w)	~2.72 - 2.80 (Estimated)	[4]
Flash Point	71 °C (closed cup)	[2] [4]

3. Primary Applications and Benefits

- **Surfactant Intermediate:** **6-Methyl-1-heptanol** is a key precursor for producing non-ionic surfactants and emulsifiers. The branched carbon chain enhances the surfactant's ability to reduce surface tension and improves its compatibility in various formulations. These surfactants are utilized in industrial cleaning products, agrochemical formulations, and personal care items [1] [2].
- **Plasticizer Synthesis:** It is used to synthesize esters like isoocetyl phthalate, which act as plasticizers in polymers such as PVC, providing flexibility and durability [2].
- **Fragrance and Flavor Industry:** The compound serves as an intermediate for aroma chemicals, contributing fresh, floral, and fruity notes to perfumes, toiletries, and detergents [1].
- **Solvent and Carrier:** Its controlled volatility and good solvency make it suitable for use in coatings, paints, inks, and as a carrier in cosmetic formulations [1] [2].

4. Key Experimental Protocols

Protocol 1: Purity Analysis by Gas Chromatography (GC) This protocol is adapted from manufacturer specifications for quality control [1].

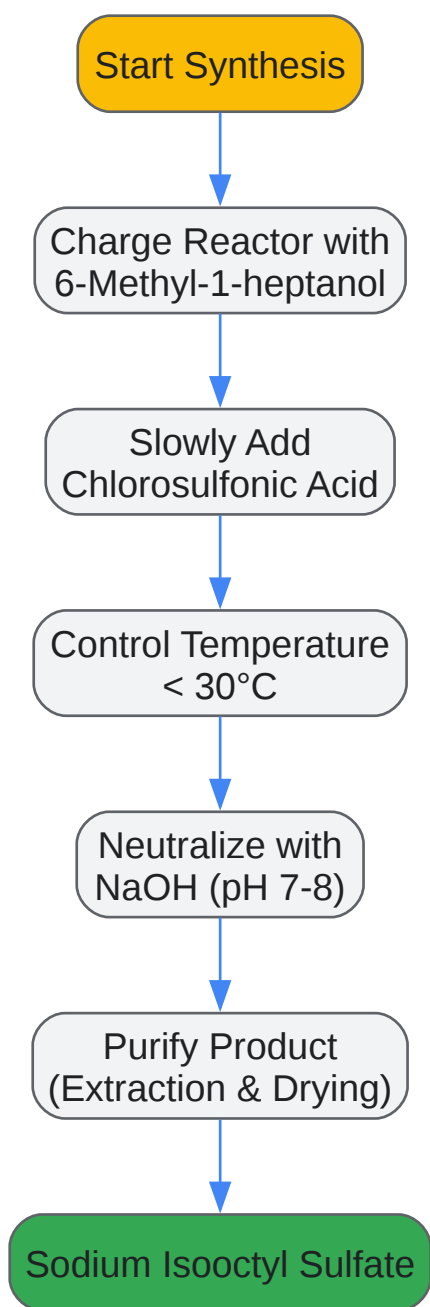
- **Objective:** To determine the chemical purity of a **6-methyl-1-heptanol** sample.
- **Materials:** Gas chromatograph with a flame ionization detector (FID), capillary GC column, high-purity helium carrier gas, analytical standard of **6-methyl-1-heptanol**.
- **Procedure:**
 - **Sample Preparation:** Dilute the test sample in a suitable solvent to an approximate concentration of 1 mg/mL.
 - **Instrument Parameters:**
 - **Injector Temperature:** 250°C
 - **Detector Temperature:** 280°C
 - **Oven Program:** Initial temperature 60°C, ramp to 280°C at 15°C/min, hold for 5 min.
 - **Carrier Gas Flow:** 1.0 mL/min constant flow.
 - **Injection Volume:** 1.0 µL, split mode.
 - **Analysis:** Inject the sample and standard. Identify the main peak by comparing its retention time with the reference standard. Calculate the percentage area of the main peak to determine

purity, which should be **98.0% min** [1].

Protocol 2: Synthesis of Isooctyl Sulfate Surfactant This is a generalized protocol for converting **6-methyl-1-heptanol** into an anionic surfactant.

- **Objective:** To synthesize a surfactant via sulfation of **6-methyl-1-heptanol**.
- **Materials:** **6-Methyl-1-heptanol**, chlorosulfonic acid or sulfur trioxide, reactor with cooling and temperature control, neutralizing agent, pH paper.
- **Procedure:**
 - **Reaction Setup:** Charge 1 mole of **6-methyl-1-heptanol** into a dry reactor equipped with an overhead stirrer and a cooling bath.
 - **Sulfation:** Slowly add 1.05 moles of chlorosulfonic acid while maintaining the temperature below **30°C** to prevent side reactions and decomposition.
 - **Neutralization:** Upon complete addition, transfer the acidic mixture to a solution of sodium hydroxide to neutralize, maintaining the pH between **7-8**. The product, sodium isooctyl sulfate, will form.
 - **Work-up:** Separate the crude product. It can be purified through extraction and drying under reduced pressure to yield the final surfactant.

The following diagram illustrates the workflow for this synthesis:



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5. Safety and Handling 6-Methyl-1-heptanol is classified as a combustible liquid and can cause skin, eye, and respiratory irritation [2].

- **Personal Protective Equipment (PPE):** Wear chemical-resistant gloves, safety goggles, and a lab coat. Use in a well-ventilated area or a fume hood to avoid vapor inhalation [2].
- **Storage:** Store in tightly sealed containers made of stainless steel, HDPE, or glass. Keep in a cool, dry, well-ventilated area away from heat, ignition sources, and strong oxidizing agents [2].
- **First Aid:**

- **Inhalation:** Move to fresh air.
- **Skin Contact:** Wash thoroughly with soap and water.
- **Eye Contact:** Rinse cautiously with water for several minutes [2].

6. Analytical and Quality Control Beyond GC for purity, other methods can be employed:

- **Structural Confirmation:** ^1H NMR Spectroscopy is specified as an identification method by suppliers and is essential for confirming the molecular structure [1].
- **Specifications:** Acceptable material should have a water content of $\leq 0.1\%$ and acidity (as acetic acid) of $\leq 0.01\%$ [2].

Experimental Workflow for Surfactant Development

For research and development projects, the overall process from molecule to final application can be visualized as follows:



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Conclusion

6-Methyl-1-heptanol is a valuable and versatile intermediate, particularly for synthesizing performance surfactants. Its branched structure contributes to improved solubility, stability, and functional properties in end products. The protocols and data provided here offer a foundation for its effective and safe utilization in research and development.

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